

Physicochemical Properties & Technical Guide: 4-Chlorobenzenesulfinyl Chloride

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Compound of Interest

Compound Name:	4-chlorobenzenesulfinyl Chloride
CAS No.:	2901-92-0
Cat. No.:	B3032610

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Part 1: Executive Technical Summary

4-Chlorobenzenesulfinyl chloride (CAS: 4124-37-2) is a highly reactive, electrophilic sulfur(IV) intermediate used primarily in the synthesis of chiral sulfoxides, sulfinamides, and novel deoxyfluorination reagents (e.g., SulfoxFluor). Unlike its chemically stable analogue, 4-chlorobenzenesulfonyl chloride (Sulfur VI), the sulfinyl chloride is hydrolytically unstable and prone to disproportionation, requiring rigorous exclusion of moisture during handling.

Critical Distinction: Sulfinyl vs. Sulfonyl

Researchers frequently conflate this molecule with its oxidized counterpart. The distinction is non-trivial regarding reactivity and safety.

Feature	4-Chlorobenzenesulfinyl Chloride	4-Chlorobenzenesulfonyl Chloride
Formula		
Sulfur State	+4 (Sulfinyl)	+6 (Sulfonyl)
CAS	4124-37-2	98-60-2
Stability	Low (Moisture Sensitive)	High (Stable Solid)
Reactivity	Chiral center precursor; Racemizes at RT	Achiral electrophile

Part 2: Physicochemical Profile

Core Data Table

Property	Value / Description	Note
Appearance	Yellow to orange liquid or low-melting solid	Often handled as a crude oil or solution due to instability.
Molecular Weight	195.07 g/mol	
Boiling Point	~100–110°C (at 0.5 mmHg)	Decomposes at atmospheric pressure. Distill only under high vacuum.
Density	> 1.4 g/mL (Estimated)	Denser than water; sinks in aqueous extractions (if not hydrolyzed).
Solubility	Soluble in , Toluene, THF,	Reacts violently with water and alcohols.
Refractive Index		High aromatic content.
Storage	-20°C, under Argon/Nitrogen	Prone to disproportionation to disulfide and sulfonyl chloride if left at RT.

Stability & Degradation Mechanism

The compound is thermodynamically unstable relative to its disproportionation products. Upon exposure to moisture, it undergoes rapid hydrolysis to 4-chlorobenzenesulfinic acid, which further decomposes.

Hydrolysis Equation:

Disproportionation (Slow, catalyzed by light/acid):

Part 3: Synthesis & Manufacturing Protocols

Two primary routes exist for generating high-purity **4-chlorobenzenesulfinyl chloride**. The Thiol Oxidation route is preferred for large-scale raw material conversion, while the Sulfinic Acid Activation route is preferred for high-purity laboratory applications.

Method A: Oxidative Chlorination (Thiol Route)

Best for: Starting from inexpensive raw materials.

Reagents: 4-Chlorothiophenol, Sulfuryl Chloride (), Acetic Acid (catalytic).

- Setup: Flame-dried 3-neck flask, atmosphere, dropping funnel, cryo-bath (-40°C).
- Dissolution: Dissolve 4-chlorothiophenol (1.0 eq) in anhydrous . Add catalytic acetic acid (0.1 eq).
- Addition: Dropwise add (1.05 eq) over 30 minutes. Maintain temp < -30°C to prevent over-oxidation to sulfonyl chloride.
- Warming: Allow to warm to 0°C. Gas evolution (

) will occur.

- Isolation: Remove solvent under reduced pressure. The product is obtained as a yellow oil.

Method B: Deoxychlorination (Sulfinic Acid Route)

Best for: High purity, avoiding over-oxidation.

Reagents: 4-Chlorobenzenesulfinic acid, Thionyl Chloride (

).

- Slurry: Suspend 4-chlorobenzenesulfinic acid (sodium salt or free acid) in anhydrous toluene.
- Chlorination: Add excess thionyl chloride (2.0 eq) at 0°C.
- Reflux: Heat to 60°C for 2 hours until gas evolution ceases.
- Purification: Distill off excess

and toluene. The residue is the pure sulfinyl chloride.

Part 4: Reactivity & Applications[1][2]

Mechanistic Pathways

The sulfur atom in **4-chlorobenzenesulfinyl chloride** is a "hard" electrophile. It reacts via an addition-elimination mechanism (

-like at Sulfur).

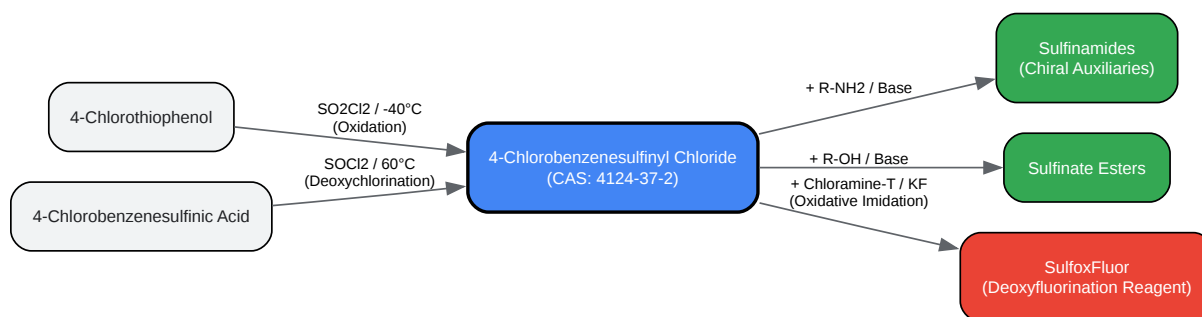
Key Reaction Classes:

- Aminolysis: Reacts with primary/secondary amines to form Sulfinamides.
- Alcoholysis: Reacts with alcohols (with base) to form Sulfinates.

- Oxidative Imidation: Reacts with Chloramine-T to form Sulfonyl fluorides (e.g., SulfoxFluor).

Visualization of Reactivity

The following diagram illustrates the central role of this intermediate in divergent synthesis.



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Figure 1: Synthesis and divergent reactivity profile of **4-chlorobenzenesulfinyl chloride**.

Featured Application: Synthesis of SulfoxFluor

One of the most valuable modern applications of this molecule is as the precursor to SulfoxFluor, a shelf-stable deoxyfluorination reagent used in late-stage drug functionalization.

Protocol (Adapted from Org. Process Res. Dev. 2022):

- Precursor: Generate **4-chlorobenzenesulfinyl chloride** in situ from the sulfonic acid using .
- Imidation: Treat the crude sulfinyl chloride with Chloramine-T trihydrate in acetonitrile.
- Fluorination: Perform halide exchange using Potassium Fluoride (KF) and 18-crown-6.

- Result: Yields N-tosyl-4-chlorobenzenesulfonimidoyl fluoride (SulfoxFluor), a crystalline solid used to convert alcohols to alkyl fluorides.

Part 5: Handling & Safety (E-E-A-T)

Experimental Precautions

- Moisture Exclusion: All glassware must be oven-dried. Use Schlenk techniques.
- Pressure Build-up: Hydrolysis releases HCl gas. Do not store in sealed containers without pressure-relief capability if moisture ingress is suspected.
- Corrosivity: Highly corrosive to metal and tissue. Double-glove (Nitrile) and use a face shield.

Quality Control (Self-Validating)

To verify the integrity of the reagent before use in critical steps:

- Visual Check: If the liquid is dark brown or has significant precipitate, it has likely disproportionated.
- H-NMR Validation:
 - Sulfinyl Chloride (Target): Look for aromatic doublets shifted distinctively from the starting material.
 - Impurity Check: Check for the broad singlet of sulfinic acid (approx. 10-12 ppm) or the distinct shifts of the sulfonyl chloride (which are often downfield).
- Hydrolysis Test: Add a drop to water. It should sizzle immediately and drop to pH < 1. If it floats or is inert, it may be the disulfide or sulfone (degradation products).

Part 6: References

- Guo, J., et al. (2022). "Modified and Scalable Synthesis of N-Tosyl-4-Chlorobenzenesulfonimidoyl Fluoride (SulfoxFluor)." *Organic Process Research & Development*, 26(2), 380–386.[\[1\]](#) [\[1\]](#)[\[2\]](#)

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- Fernández, I., et al. (2019). "Recent Advances in the Synthesis of Sulfinamides." *Chemical Reviews*, 119(12).
- NIST Chemistry WebBook. "**4-Chlorobenzenesulfinyl chloride** - Mass Spectrum."

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